

Spectroscopic Profile of 2-Chloro-4-methoxynicotinonitrile: A Technical Guide

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Compound of Interest

Compound Name: 2-Chloro-4-methoxynicotinonitrile

CAS No.: 98645-43-3

Cat. No.: B1349480

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For Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of the predicted spectroscopic data for **2-Chloro-4-methoxynicotinonitrile** ($C_7H_5ClN_2O$), a heterocyclic compound of interest in medicinal chemistry and materials science. Due to the limited availability of public experimental data, this document presents a detailed analysis based on established spectroscopic principles and predictive models for Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). This guide is intended to serve as a valuable resource for researchers in the identification, characterization, and quality control of this compound and its derivatives. Included are detailed, generalized experimental protocols for acquiring such data, alongside visualizations of the molecular structure and analytical workflow.

Introduction

2-Chloro-4-methoxynicotinonitrile is a substituted pyridine derivative featuring a chlorine atom, a methoxy group, and a nitrile function. These functionalities impart specific electronic and structural properties that are of interest in the synthesis of novel pharmaceutical agents and functional materials. A thorough understanding of its spectroscopic signature is paramount

for its unambiguous identification and for monitoring its transformations in chemical reactions. This document outlines the predicted spectroscopic characteristics of this molecule.

Predicted Spectroscopic Data

The following sections and tables summarize the predicted spectroscopic data for **2-Chloro-4-methoxynicotinonitrile**. It is crucial to note that these are predicted values based on analogous structures and spectroscopic theory, and experimental verification is recommended.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule.

Predicted ^1H NMR Data (500 MHz, CDCl_3)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~8.3 - 8.5	Doublet	1H	H-6
~6.8 - 7.0	Doublet	1H	H-5
~4.0	Singlet	3H	-OCH ₃

Predicted ^{13}C NMR Data (125 MHz, CDCl_3)

Chemical Shift (δ) ppm	Assignment
~165	C-4
~152	C-2
~150	C-6
~115	C-3 (C-CN)
~115	-CN
~108	C-5
~56	-OCH ₃

Infrared (IR) Spectroscopy

IR spectroscopy is utilized to identify the functional groups present in a molecule through their characteristic vibrational frequencies.

Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3100-3000	Medium	Aromatic C-H stretch
~2950-2850	Medium	Aliphatic C-H stretch (-OCH ₃)
~2230-2210	Strong, Sharp	C≡N stretch (Nitrile)[1][2]
~1600-1450	Medium-Strong	Aromatic C=C and C=N ring stretching
~1300-1000	Strong	C-O stretch (Aryl ether)
~850-750	Strong	C-Cl stretch

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **2-Chloro-4-methoxynicotinonitrile** (Molecular Weight: 168.58 g/mol), the

following is predicted for an Electron Impact (EI) or Electrospray Ionization (ESI) spectrum.

Predicted Mass Spectrometry Data

m/z	Predicted Ion	Notes
168/170	$[M]^{+\cdot} / [M+H]^+$	Molecular ion peak with a characteristic ~3:1 intensity ratio due to the presence of ^{35}Cl and ^{37}Cl isotopes.
153/155	$[M-\text{CH}_3]^+$	Loss of a methyl radical from the methoxy group.
140/142	$[M-\text{CO}]^{+\cdot}$	Loss of carbon monoxide.
133	$[M-\text{Cl}]^+$	Loss of a chlorine radical.
105	$[M-\text{Cl}-\text{CN}]^+$	Subsequent loss of the nitrile group after chlorine loss.

Experimental Protocols

The following are generalized protocols for the acquisition of spectroscopic data for a solid organic compound like **2-Chloro-4-methoxynicotinonitrile**.

NMR Spectroscopy Protocol

Instrumentation: 400 or 500 MHz NMR Spectrometer.

Sample Preparation:

- Weigh approximately 5-10 mg of the solid sample.
- Dissolve the sample in ~0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3) in a clean, dry vial. Tetramethylsilane (TMS) is typically added by the solvent manufacturer as an internal reference (0 ppm).
- Transfer the solution to a 5 mm NMR tube.

^1H NMR Acquisition:

- Pulse Program: Standard single-pulse experiment (e.g., 'zg30' on Bruker instruments).
- Acquisition Time: 2-4 seconds.
- Relaxation Delay: 1-5 seconds.
- Number of Scans: 8-16, depending on sample concentration.
- Spectral Width: A range covering from -1 to 12 ppm is standard.

^{13}C NMR Acquisition:

- Pulse Program: Proton-decoupled single-pulse experiment (e.g., 'zgpg30').
- Acquisition Time: 1-2 seconds.
- Relaxation Delay: 2 seconds.
- Number of Scans: 512-2048 or more, as ^{13}C has a low natural abundance.
- Spectral Width: A range covering from 0 to 220 ppm is standard.

Data Processing:

- Apply a Fourier transform to the acquired Free Induction Decay (FID).
- Phase correct the spectrum.
- Calibrate the chemical shift scale to the residual solvent peak or TMS.
- Integrate the peaks in the ^1H NMR spectrum.

IR Spectroscopy Protocol

Instrumentation: Fourier-Transform Infrared (FTIR) Spectrometer with an Attenuated Total Reflectance (ATR) accessory.

Sample Preparation (ATR method for solids):

- Ensure the ATR crystal (e.g., diamond or germanium) is clean. Record a background spectrum of the clean, empty crystal.
- Place a small amount of the solid sample directly onto the ATR crystal.
- Apply pressure using the anvil to ensure good contact between the sample and the crystal.

Acquisition:

- Spectral Range: 4000-400 cm^{-1} .
- Resolution: 4 cm^{-1} .
- Number of Scans: 16-32 scans are typically co-added to improve the signal-to-noise ratio.

Data Analysis:

- Identify and label the major absorption peaks.
- Correlate the observed absorption bands with the vibrational frequencies of known functional groups.

Mass Spectrometry Protocol

Instrumentation: A mass spectrometer with an Electrospray Ionization (ESI) source coupled to a mass analyzer (e.g., Quadrupole or Time-of-Flight).

Sample Preparation:

- Prepare a dilute solution of the sample (~1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- Further dilute this stock solution to a final concentration of ~1-10 $\mu\text{g/mL}$ with the same solvent, often with the addition of 0.1% formic acid to promote protonation for positive ion mode.

ESI-MS Acquisition (Positive Ion Mode):

- Ionization Mode: ESI+.
- Capillary Voltage: 3-4.5 kV.
- Source Temperature: 100-150 °C.
- Desolvation Gas Flow and Temperature: Optimized for the specific instrument and solvent flow rate.
- Mass Range: Scan a range appropriate for the expected molecular weight, e.g., m/z 50-500.

Data Analysis:

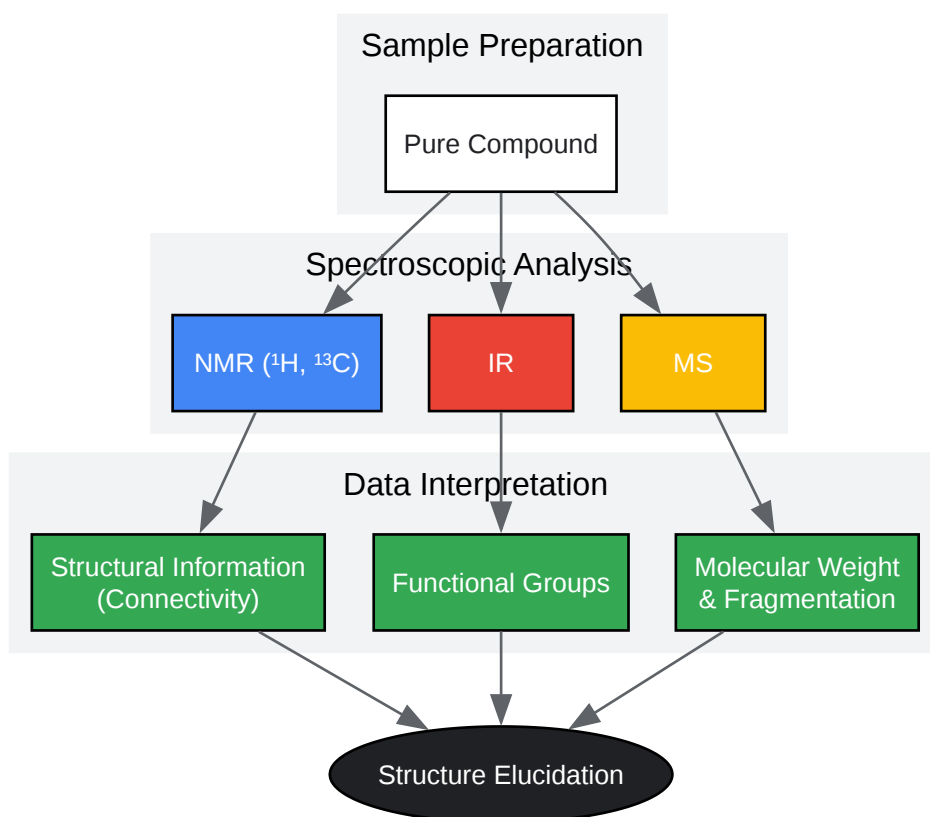
- Identify the molecular ion peak ($[M+H]^+$) and check for the characteristic isotopic pattern of chlorine.
- Analyze any observed fragment ions to propose fragmentation pathways.

Visualizations

Molecular Structure and Functional Groups

Caption: Structure of **2-Chloro-4-methoxynicotinonitrile** with key functional groups.

General Spectroscopic Analysis Workflow



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Caption: General workflow for spectroscopic analysis of a chemical compound.

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References

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